

Preparation of BX471 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: BX471

Cat. No.: B1663656

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This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **BX471**, a potent and selective non-peptide antagonist of the C-C chemokine receptor type 1 (CCR1), using dimethyl sulfoxide (DMSO) as the solvent.^[1]

Introduction

BX471 is a valuable tool in immunological and cancer research due to its high affinity for human CCR1, a key mediator in the migration of leukocytes to inflammation sites.^[1] Accurate and consistent preparation of a **BX471** stock solution is critical for obtaining reliable and reproducible experimental results. This application note provides a comprehensive guide to ensure the quality and stability of your **BX471** stock solution.

Quantitative Data Summary

A summary of the key quantitative data for **BX471** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	434.89 g/mol	[1]
Appearance	White to off-white solid	[2]
Purity (HPLC)	≥98%	[1]
Solubility in DMSO	≥ 100 mg/mL (approximately 229.94 mM)	[1][2][3]
Storage Conditions (Powder)	-20°C for 3 years, 4°C for 2 years	[1]
Storage Conditions (in DMSO)	-80°C for up to 2 years, -20°C for up to 1 year	[1][2]
Binding Affinity (K _i) for human CCR1	1 nM	[1]
IC ₅₀ (MIP-1α-induced Ca ²⁺ mobilization)	5.8 ± 1 nM	[1]

Experimental Protocol: Preparation of a 10 mM BX471 Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **BX471** in DMSO.

Materials:

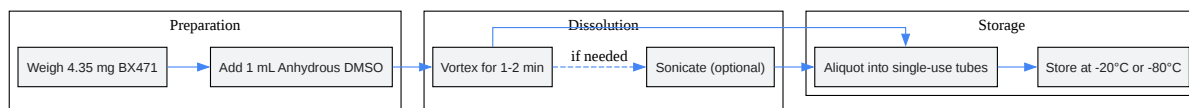
- **BX471** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)[4]
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated analytical balance
- Vortex mixer

- Sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

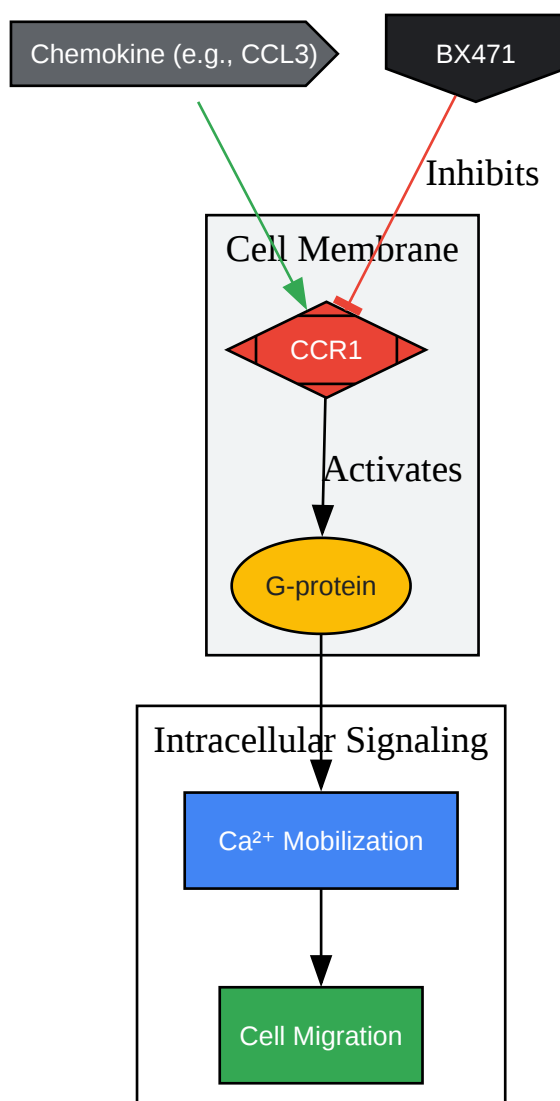
- Pre-weighing Preparations:
 - Ensure the analytical balance is calibrated and level.
 - Place a sterile 1.5 mL microcentrifuge tube on the balance and tare it.
- Weighing **BX471**:
 - Carefully weigh 4.35 mg of **BX471** powder directly into the tared microcentrifuge tube.[\[1\]](#)
- Adding DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **BX471** powder.
[\[1\]](#) It is crucial to use fresh, anhydrous DMSO as it is hygroscopic and absorbed water can reduce the solubility of hydrophobic compounds.[\[4\]](#)
- Dissolution:
 - Tightly cap the microcentrifuge tube.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.[\[4\]](#)
 - If the compound does not fully dissolve, sonicate the tube for 5-10 minutes.[\[4\]](#) Gentle warming to 30-40°C can also aid dissolution.[\[4\]](#)
- Final Checks and Storage:
 - Visually inspect the solution to ensure it is clear and free of any precipitate.
 - For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[2\]](#)[\[4\]](#)
 - Store the aliquots at -80°C for up to 2 years or -20°C for up to 1 year.[\[1\]](#)[\[2\]](#)

Diagrams



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Caption: Experimental workflow for preparing a 10 mM **BX471** stock solution.



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Caption: Simplified signaling pathway of CCR1 and the inhibitory action of **BX471**.

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